

Essential Safety and Logistical Information for Handling Einecs 302-961-4

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Compound of Interest

Compound Name: *Einecs 302-961-4*

Cat. No.: *B12670485*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety protocols and logistical information for handling the chemical compound identified as 1-(3-bromopropyl)-2,5-dimethylpyrrolidinium bromide, corresponding to EINECS number 302-961-4 and CAS number 94135-90-7. Adherence to these guidelines is essential to ensure a safe laboratory environment.

Chemical Identification and Hazards

Identifier	Value
EINECS Number	302-961-4
CAS Number	94135-90-7
Chemical Name	1-(3-bromopropyl)-2,5-dimethylpyrrolidinium bromide

While a specific, verified safety data sheet for 1-(3-bromopropyl)-2,5-dimethylpyrrolidinium bromide with comprehensive hazard information is not readily available, data from closely related compounds, such as 1-(3-Bromopropyl)pyrrolidine-2,5-dione, suggest that this chemical should be handled with caution. The primary potential hazards are likely to involve skin and eye irritation.

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is mandatory when handling this substance. The following table summarizes the required PPE.

Protection Type	Specifications and Procedures
Eye and Face Protection	Wear tightly fitting safety goggles with side-shields. These should conform to EN 166 (EU) or NIOSH (US) standards. [1]
Skin Protection	Chemical-resistant, impervious gloves must be worn. Always inspect gloves for integrity before use. Fire-resistant clothing is also recommended. [1]
Respiratory Protection	In situations where exposure limits may be exceeded, or if irritation is experienced, a full-face respirator should be used. [1]

Operational and Disposal Plans

Handling and Storage:

- Work in a well-ventilated area, preferably under a chemical fume hood.[\[2\]](#)
- Avoid the formation of dust and aerosols.[\[1\]](#)
- Prevent contact with skin and eyes.[\[1\]](#)
- Keep containers tightly closed in a dry, cool, and well-ventilated place.
- Keep away from heat, sparks, and open flames.

First Aid Measures:

Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention. [1]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area thoroughly with soap and plenty of water. Consult a physician. [1]
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. [1]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately. [1]

Spill and Leakage Procedures:

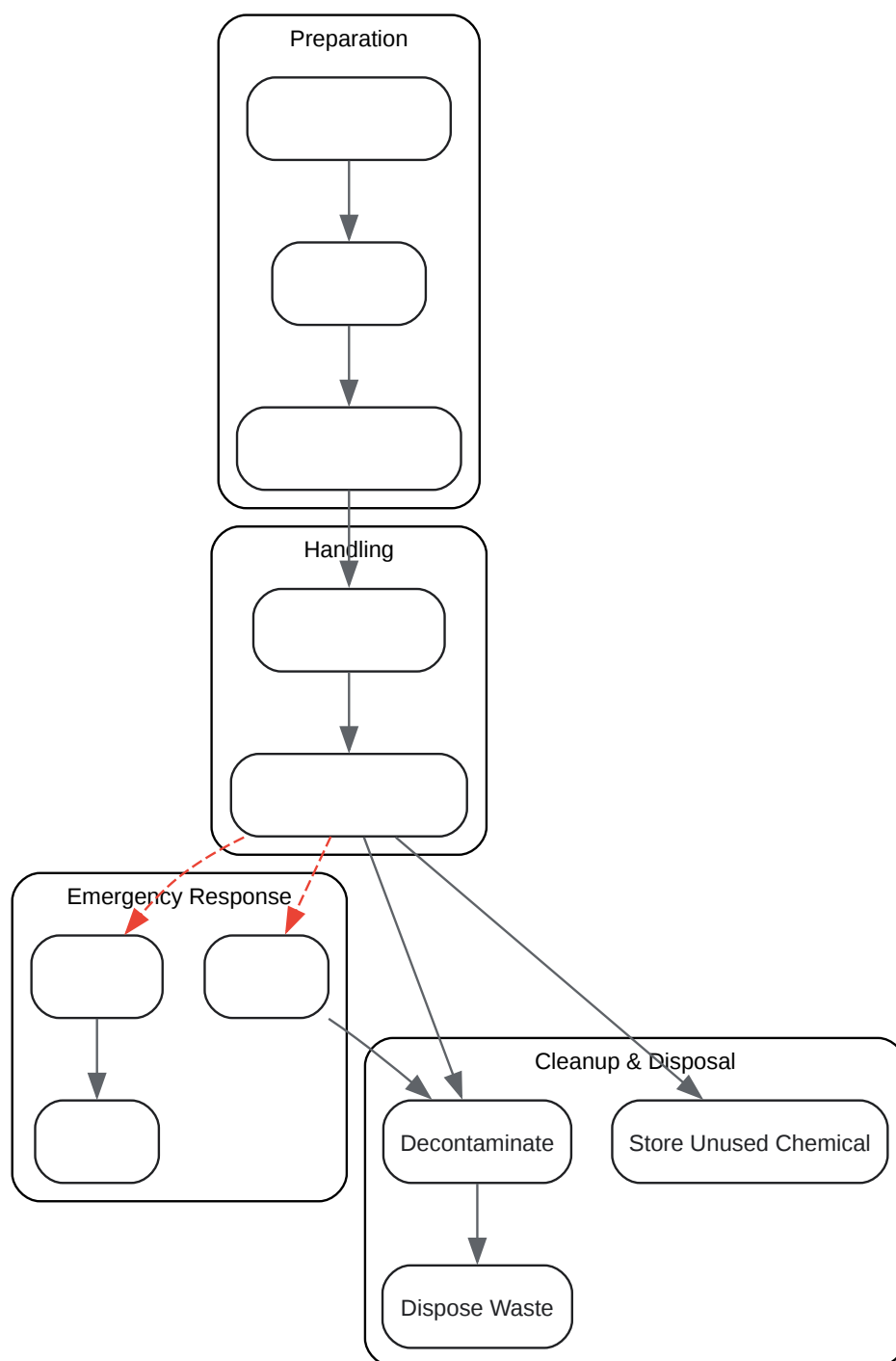
- Evacuate personnel from the spill area.
- Ensure adequate ventilation and remove all sources of ignition.
- Wear appropriate personal protective equipment as outlined above.
- For containment, use inert absorbent material such as sand or earth.
- Collect the spilled material and place it in a suitable, closed container for disposal.

Disposal:

- Dispose of the chemical and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.
- Do not allow the chemical to enter drains or waterways.[\[1\]](#)

Experimental Workflow for Safe Handling

The following diagram illustrates the logical workflow for safely handling **Einecs 302-961-4** in a laboratory setting.



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Caption: Logical workflow for the safe handling of **Einecs 302-961-4**.

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References

- 1. echemi.com [echemi.com]
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